Technical Guide: Spectroscopic Characterization of 4-Hydroxy-N-propylbenzene-1-sulfonamide

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Compound of Interest

Compound Name:	*4-Hydroxy-N-propylbenzene-1-sulfonamide*
CAS No.:	*30989-01-6*
Cat. No.:	*B3123587*

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Introduction & Compound Profile

4-Hydroxy-N-propylbenzene-1-sulfonamide is a secondary sulfonamide featuring a phenol moiety and an N-propyl aliphatic chain.[1] In medicinal chemistry, this scaffold often serves as a key intermediate or metabolite for sulfonylurea drugs and carbonic anhydrase inhibitors.

- IUPAC Name: **4-Hydroxy-N-propylbenzene-1-sulfonamide**[1]
- Molecular Formula:

  [1]
- Molecular Weight: 215.27 g/mol
- Monoisotopic Mass: 215.0616 Da
- Solubility Profile: Soluble in polar aprotic solvents (DMSO, DMF), methanol, and ethanol. Sparingly soluble in water; solubility increases at pH > 8 due to phenoxide formation (

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for phenol,

for sulfonamide NH).

Synthesis Context for Impurity Profiling

To accurately interpret spectra, one must understand the synthesis origin. This compound is typically synthesized via the nucleophilic attack of n-propylamine on 4-hydroxybenzenesulfonyl chloride (often protected as an acetate ester during synthesis to prevent polymerization).

- Common Impurities: Unreacted propyl amine (detectable in NMR), sulfonic acid hydrolysis products (broad OH in IR), and disulfonated by-products.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR data below assumes a high-purity sample dissolved in DMSO-d

. This solvent is chosen to prevent exchange of the labile phenolic and sulfonamide protons, allowing them to be visualized as distinct signals.

H NMR Characterization (400 MHz, DMSO-d)

The spectrum is characterized by a distinct AA'BB' aromatic system and a classic n-propyl aliphatic chain.

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Chemical Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic & Causality
10.35	Broad Singlet (s)	1H	Ph-OH	Highly deshielded labile proton. Chemical shift is concentration-dependent and sensitive to H-bonding with DMSO.
7.58	Doublet (d, Hz)	2H	Ar-H (2,6)	Ortho to the electron-withdrawing sulfonyl group ( ), causing significant deshielding.
7.30	Triplet (t) / Broad	1H	-SO NH-	The sulfonamide NH proton. Often appears as a broad triplet due to coupling with the adjacent methylene group ( ).
6.88	Doublet (d, Hz)	2H	Ar-H (3,5)	Ortho to the electron-donating hydroxy group ( ), which shields these protons via

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				resonance (+M effect).
2.68	Quartet/Multiplet (q)	2H	-NH-CH -	The methylene group directly attached to the nitrogen. Deshielded by the electronegative nitrogen atom.
1.38	Sextet (h)	2H	-CH -CH -CH	The central methylene of the propyl chain.
0.82	Triplet (t, Hz)	3H	-CH	Terminal methyl group. Classic triplet splitting pattern.

C NMR Characterization (100 MHz, DMSO-d)

The carbon spectrum confirms the para-substitution pattern and the aliphatic chain length.

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Chemical Shift (, ppm)	Carbon Type	Assignment	Electronic Environment
161.2	Quaternary (C)	C-OH (C4)	Deshielded by the direct oxygen attachment (electronegative).
130.5	Quaternary (C)	C-SO (C1)	Aromatic carbon attached to the sulfonyl group.
128.4	Methine (CH)	Ar-C (2,6)	Correlates to the deshielded aromatic protons.
115.6	Methine (CH)	Ar-C (3,5)	Shielded by the resonance effect of the hydroxyl group.
44.8	Methylene (CH)	-NH-CH -	Aliphatic carbon attached to nitrogen.
22.4	Methylene (CH)	-CH -CH	Central aliphatic carbon.
11.0	Methyl (CH)	-CH	Terminal methyl.

Infrared (IR) Spectroscopy

The IR spectrum serves as a "fingerprint" for the functional group integrity. Data is typically acquired using ATR (Attenuated Total Reflectance) on a solid sample.

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Wavenumber (cmngcontent-ng-c2977031039="" _nghost-ng-c1310870263="" class="inline ng-star-inserted">)	Vibrational Mode	Assignment	Diagnostic Value
3350 - 3450	stretch	Phenolic OH	Broad band, often overlapping with NH. Indicates H-bonding network.
3240 - 3280	stretch	Sulfonamide NH	Sharp band, characteristic of secondary sulfonamides.
1590, 1505	stretch	Aromatic Ring	Skeletal vibrations of the benzene ring.
1315 - 1330		Sulfonyl (Asymmetric)	Critical diagnostic peak. Strong intensity.
1145 - 1160		Sulfonyl (Symmetric)	Critical diagnostic peak. Paired with the 1320 band.
830 - 840	oop	p-Substituted Benzene	Out-of-plane bending indicating 1,4-substitution (para).

Mass Spectrometry (MS)

Mass spectrometry analysis is critical for confirming molecular weight and analyzing fragmentation for structural elucidation.

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Ionization Mode: Electrospray Ionization (ESI)

- Polarity: Positive Mode (+ve)
- Parent Ion:
- Adducts:

  (Common in glass/solvent contamination)[1]

Fragmentation Pathway (MS/MS or EI)

The fragmentation of sulfonamides follows a distinct pathway involving the cleavage of the S-N bond and the loss of

.

Key Fragments:

- 215: Molecular Ion (

).
- 157:

  (Cleavage of S-N bond).
- 93:

  (Phenolic cation after

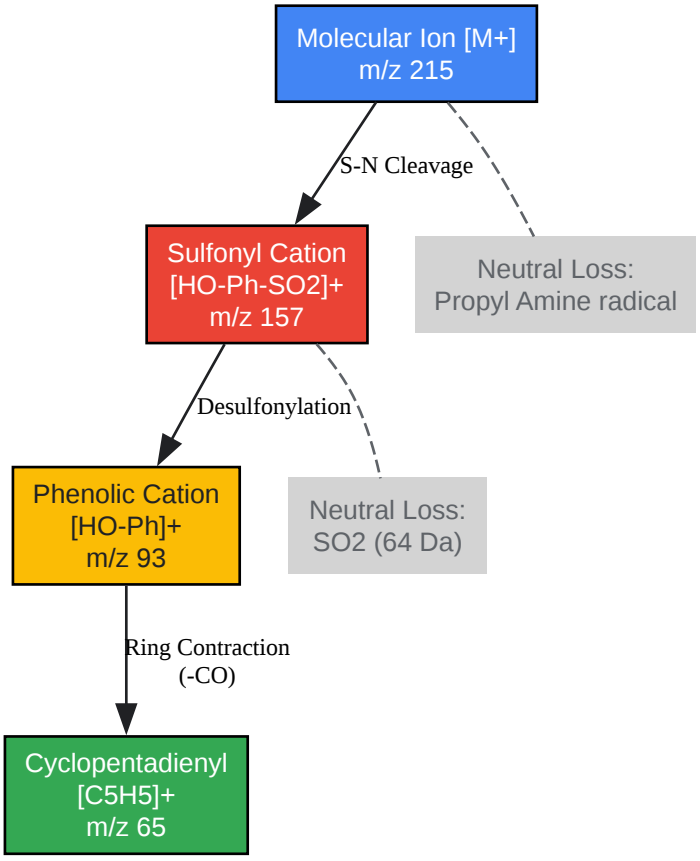
  loss).
- 65:

  (Cyclopentadienyl cation, typical aromatic breakdown).

Fragmentation Logic Diagram

The following diagram illustrates the primary fragmentation pathways observed in MS analysis.

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Caption: Primary mass spectrometric fragmentation pathway for **4-Hydroxy-N-propylbenzene-1-sulfonamide** showing sequential loss of the amine side chain and sulfur dioxide.

Experimental Validation Protocol

To ensure the "Trustworthiness" of this data in your own lab, follow this self-validating protocol:

- Sample Prep: Dissolve 5 mg of the compound in 0.6 mL DMSO-d

  . Ensure the solution is clear; turbidity implies salt formation or impurities.

- Acquisition: Run a standard proton scan (16 scans).

- Checkpoint: Look for the "Roof Effect" in the aromatic region (6.8 - 7.6 ppm). The doublet at 7.58 ppm must correspond to the protons ortho to the sulfonyl group. If the shifts are reversed (lower field doublet at 6.8), you likely have the sulfonic acid starting material, not the sulfonamide.

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- D

  O Shake: Add 1 drop of D

  O to the NMR tube and re-run. The peaks at 10.35 ppm (OH) and 7.30 ppm (NH) should disappear or diminish significantly, confirming their exchangeable nature.

References

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